

3-ethylpentan-2-one chemical structure and IUPAC name

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Compound of Interest

Compound Name: 3-Ethylpentan-2-one

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An In-depth Technical Guide to 3-Ethylpentan-2one

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical properties and structure of **3-ethylpentan-2-one**, a ketone of interest in various chemical research and development applications.

Chemical Identity and Nomenclature

IUPAC Name: 3-ethylpentan-2-one[1][2][3]

Synonyms: 3-Ethyl-2-pentanone, Methyl(1-ethylpropyl) ketone, 3-Acetylpentane[4][5][6]

CAS Number: 6137-03-7[1][2][7]

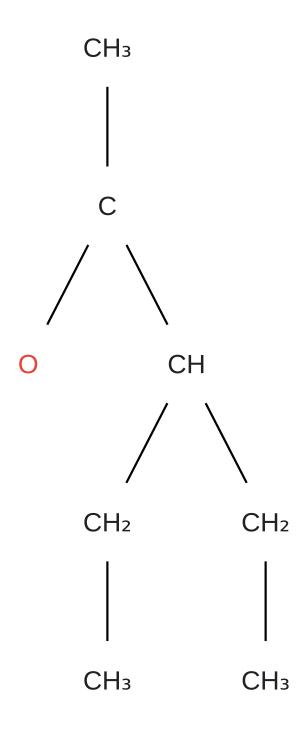
Molecular Formula: C₇H₁₄O[1][2][7]

Molecular Weight: 114.19 g/mol [1][5]

Chemical Structure



The structure of **3-ethylpentan-2-one** consists of a five-carbon pentane backbone with a ketone functional group at the second carbon position (C2) and an ethyl group substituent at the third carbon position (C3).



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Caption: Chemical structure of **3-ethylpentan-2-one**.

Physicochemical Data

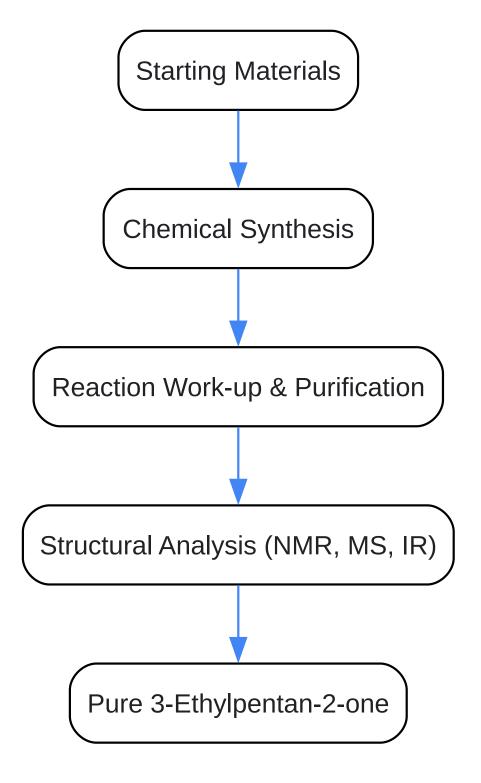
A summary of key physicochemical properties is presented below for easy reference and comparison.

| Property | Value | Source |
|--------------------------------|---------------------------------|-----------|
| Molecular Formula | C7H14O | [1][2][7] |
| Molecular Weight | 114.19 g/mol | [1][5] |
| SMILES | CC(C(CC)CC)=O | [2][6] |
| InChIKey | GSNKRSKIWFBWEG- UHFFFAOYSA-N | [7] |
| Density | 0.817 g/mL | [8] |
| Boiling Point | 138 °C | [8] |
| Topological Polar Surface Area | 17.07 Ų | [5] |
| Rotatable Bond Count | 3 | [4][5] |

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **3-ethylpentan-2-one** are beyond the scope of this document. However, typical synthetic routes may involve the alkylation of a suitable enolate or the oxidation of the corresponding secondary alcohol, 3-ethylpentan-2-ol. Standard analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy would be employed for characterization and purity assessment. For illustrative purposes, a generalized workflow for synthesis and analysis is provided below.





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Caption: Generalized experimental workflow.



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